

preclinical studies of Auxora (CM4620)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MRS4620

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An In-depth Technical Guide to the Preclinical Studies of Auxora (CM4620)

For Researchers, Scientists, and Drug Development Professionals

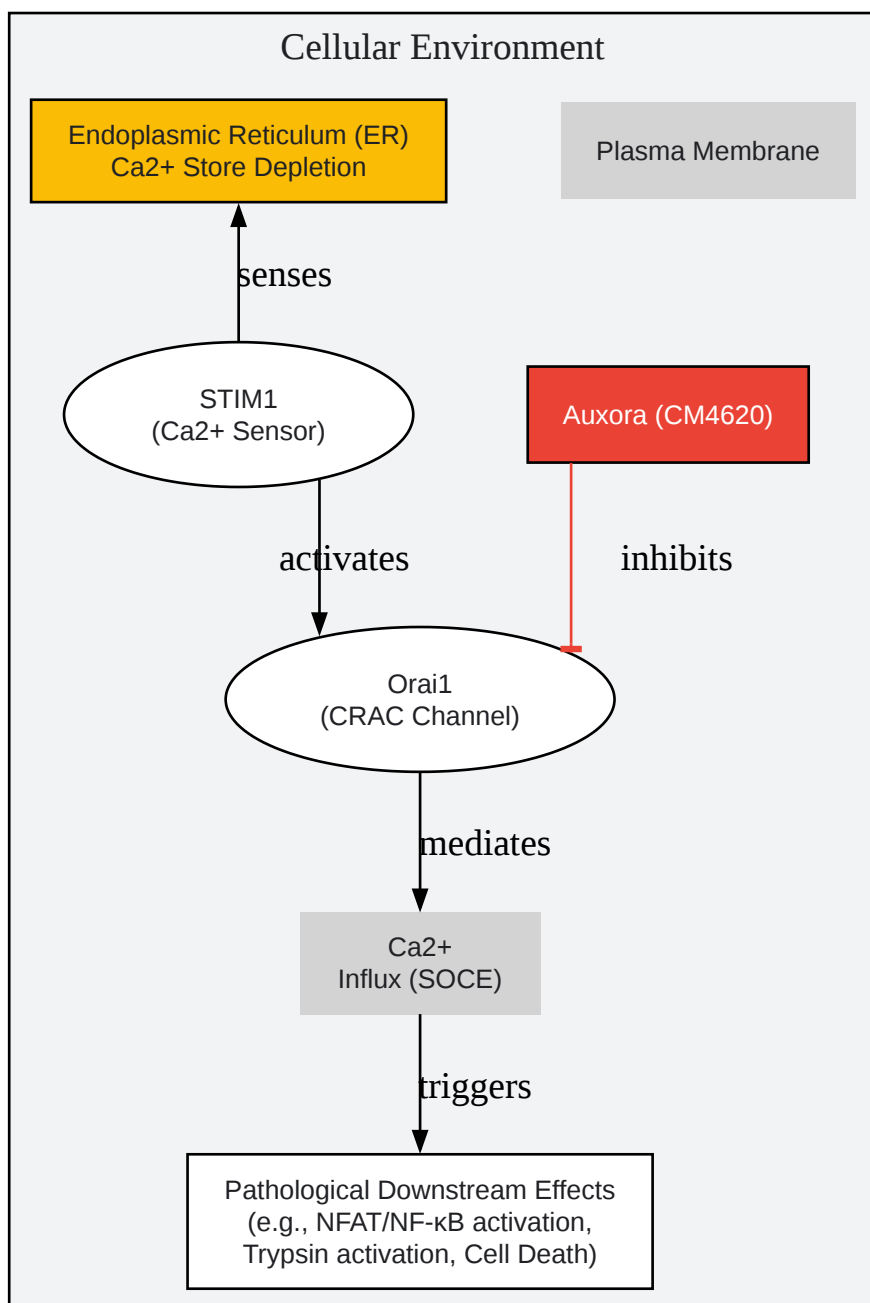
Introduction

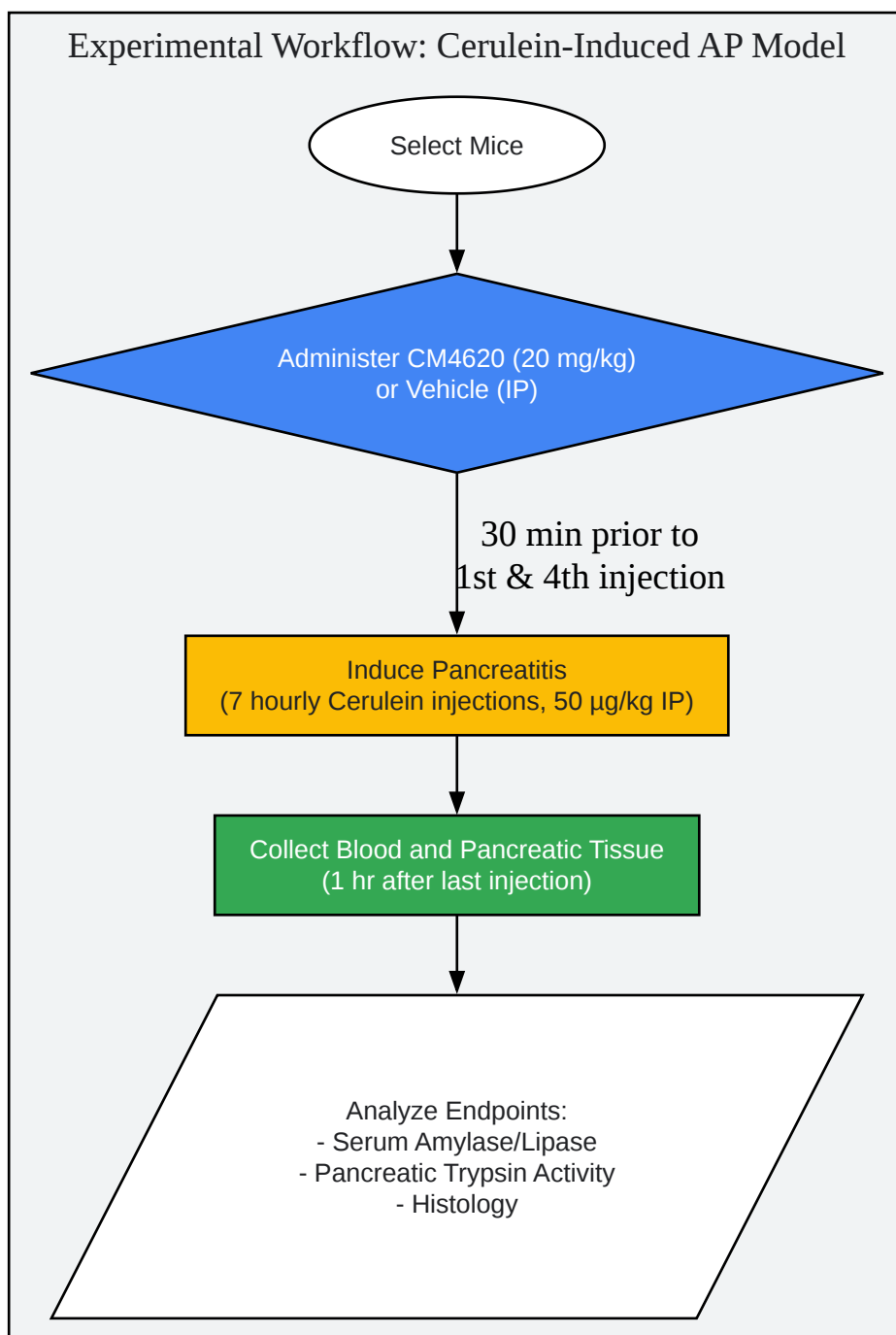
Auxora, containing the active compound zegocractin (formerly CM4620), is a potent and selective small molecule inhibitor of calcium release-activated calcium (CRAC) channels.^[1] CRAC channels are crucial mediators of store-operated calcium entry (SOCE), a process vital for various cellular functions, including immune responses and pancreatic acinar cell signaling.^{[2][3]} Preclinical and clinical data suggest that inhibiting CRAC channels could offer therapeutic benefits through a dual mechanism involving both anti-inflammatory and tissue-protective effects.^[1]

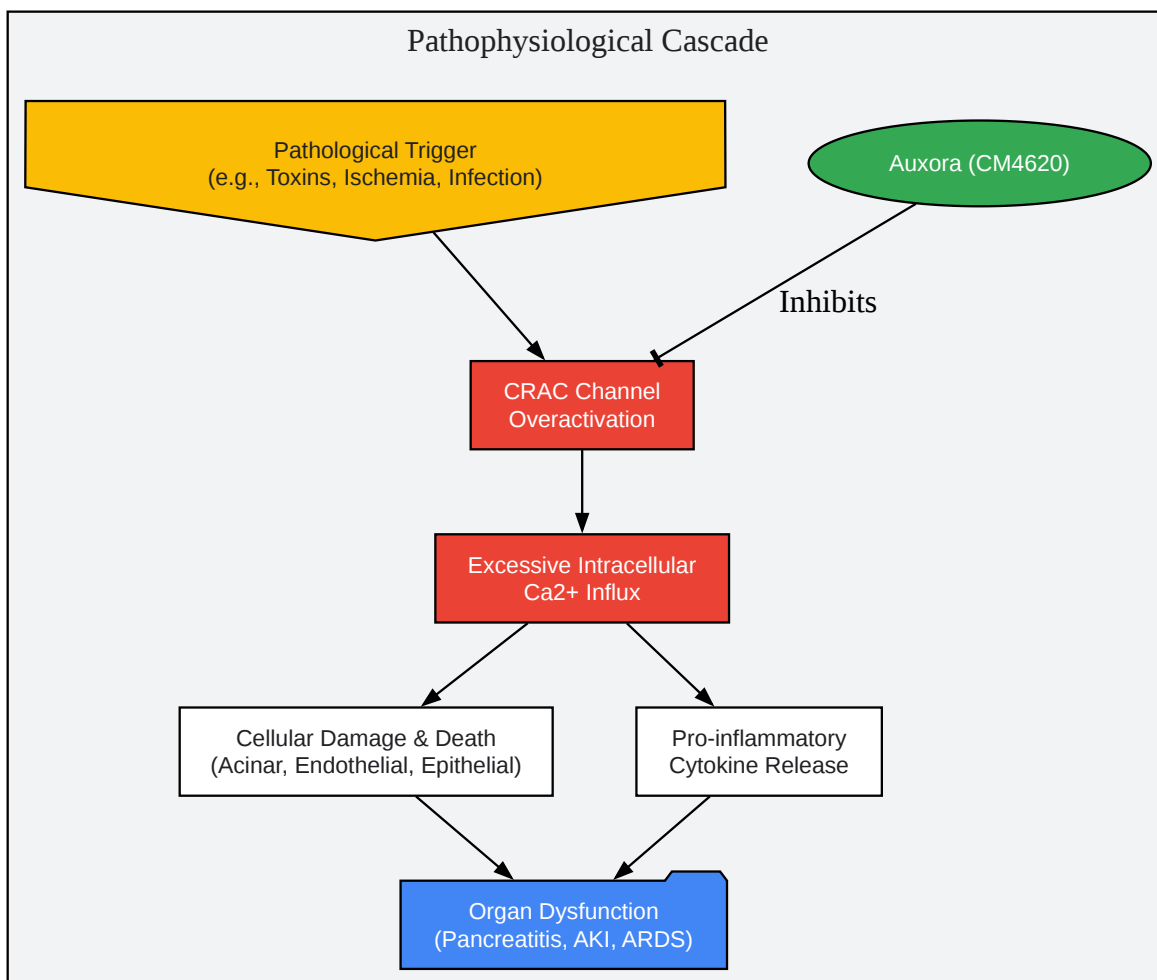
Excessive calcium entry into cells is a key trigger in the pathophysiology of several acute and chronic inflammatory diseases.^{[1][2][3]} In conditions like acute pancreatitis, this leads to premature activation of digestive enzymes, cellular necrosis, and a systemic inflammatory response.^{[3][4]} Auxora's mechanism of selectively blocking the Orai1 component of the CRAC channel aims to mitigate this pathology.^{[2][5]} This document provides a comprehensive overview of the preclinical studies of Auxora, presenting quantitative data, experimental protocols, and key signaling pathways.

Core Mechanism of Action: CRAC Channel Inhibition

The primary molecular target of Auxora is the Orai1 protein, a key component of the CRAC channel. In various cell types, including pancreatic acinar cells and immune cells, the depletion of calcium from the endoplasmic reticulum (ER) is sensed by the STIM1 protein, which then activates Orai1 channels in the plasma membrane, leading to an influx of extracellular calcium (SOCE).[2][5][6] This sustained increase in intracellular calcium can trigger downstream inflammatory pathways, such as the activation of NFAT and NF- κ B, and in the case of pancreatitis, lead to acinar cell death and premature trypsin activation.[2][5] Auxora selectively inhibits Orai1, thereby blocking this pathological calcium influx.[2]







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- To cite this document: BenchChem. [preclinical studies of Auxora (CM4620)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12419253#preclinical-studies-of-auxora-cm4620]

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